

A Comprehensive Technical Guide to Cobalt(II) Phosphate: Formula, Structure, and Applications

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Compound of Interest

Compound Name: Cobalt(II) phosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cobalt(II) phosphate**, a versatile inorganic compound with significant applications in materials science, catalysis, and emerging biological fields. This document details its chemical formula, crystal structure, physicochemical properties, synthesis protocols, and key applications relevant to research and development.

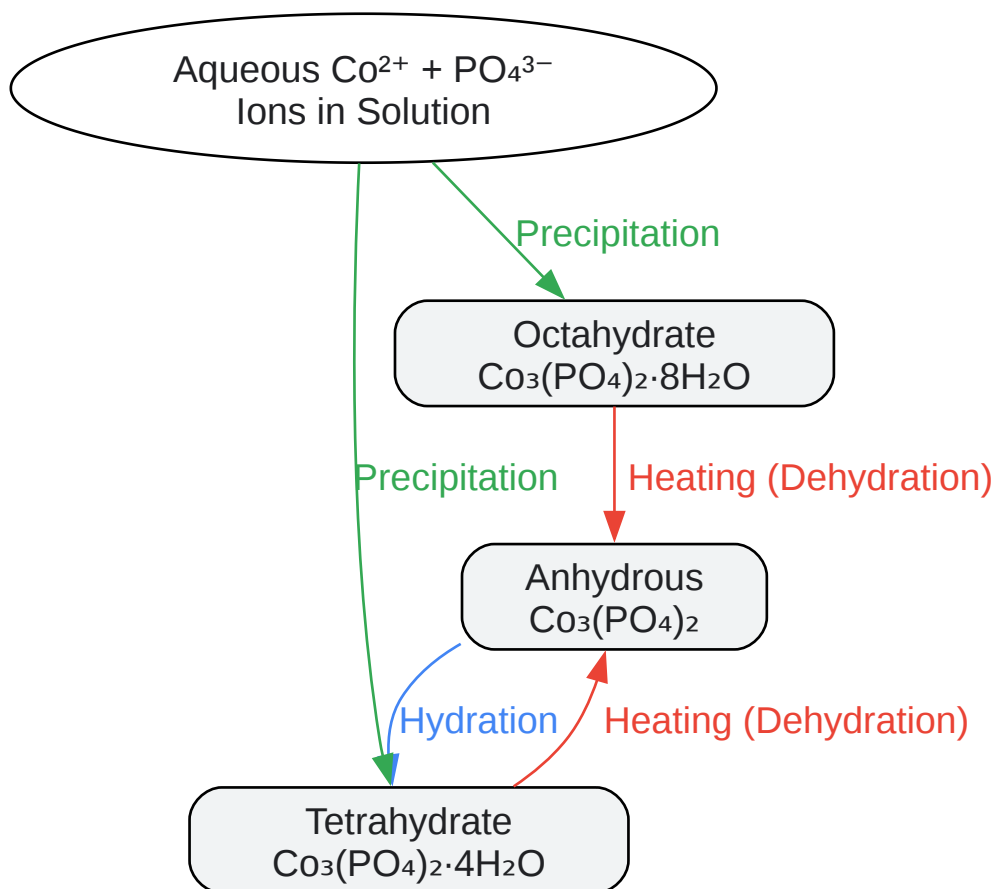
Chemical Formula and Nomenclature

Cobalt(II) phosphate is an inorganic compound consisting of cobalt(II) cations (Co^{2+}) and phosphate anions (PO_4^{3-}). The need to balance the +2 charge of the cobalt ion and the -3 charge of the phosphate ion dictates the chemical formula.^[1]

The primary forms of **cobalt(II) phosphate** are:

- **Anhydrous Cobalt(II) Phosphate:** The chemical formula is $\text{Co}_3(\text{PO}_4)_2$.^{[2][3][4]} It is also known by other names such as cobaltous phosphate, cobalt orthophosphate, and the pigment name Cobalt Violet.^{[3][5]}
- **Hydrated Cobalt(II) Phosphate:** The compound readily forms hydrates, with the most common being the tetrahydrate and octahydrate.
 - **Cobalt(II) phosphate tetrahydrate:** $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$ ^{[2][3]}
 - **Cobalt(II) phosphate octahydrate:** $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ ^{[6][7]}

The relationship between these forms is primarily governed by the presence or absence of water, as illustrated in the diagram below.



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Fig. 1: Relationship between forms of **Cobalt(II) Phosphate**.

Physicochemical Properties

Cobalt(II) phosphate is a violet or purple crystalline solid.[3][4] It is noted for its high thermal stability and general insolubility in water, though it will dissolve in strong acids.[3][4] Key quantitative data are summarized in the tables below.

Table 1: Chemical Identifiers for **Cobalt(II) Phosphate**

Identifier	Anhydrous	Tetrahydrate	Octahydrate
CAS Number	13455-36-2[3][8]	10294-50-5[3]	10294-50-5[7][9]
Molecular Formula	Co ₃ (PO ₄) ₂ or Co ₃ O ₈ P ₂ [5][8]	Co ₃ (PO ₄) ₂ ·4H ₂ O	Co ₃ H ₁₆ O ₁₆ P ₂ [9][10]
PubChem CID	61615[3][5]	-	202398[7][9]

| EC Number | 236-655-6[3][5] | - | 629-341-9[9] |

Table 2: Physical and Chemical Properties of Anhydrous **Cobalt(II) Phosphate**

Property	Value
Molar Mass	366.74 g/mol [3][5]
Appearance	Violet solid[2][3]
Density	3.81 g/cm ³ [2][3]
Melting Point	1,160 °C (2,120 °F)[2][3]
Solubility in Water	Insoluble[2][3][4]
Solubility Product (K _{sp})	2.05 × 10 ⁻³⁵ [3]
Magnetic Susceptibility (χ)	+28,110.0·10 ⁻⁶ cm ³ /mol[3]

| Refractive Index (n_D) | 1.7[3][11] |

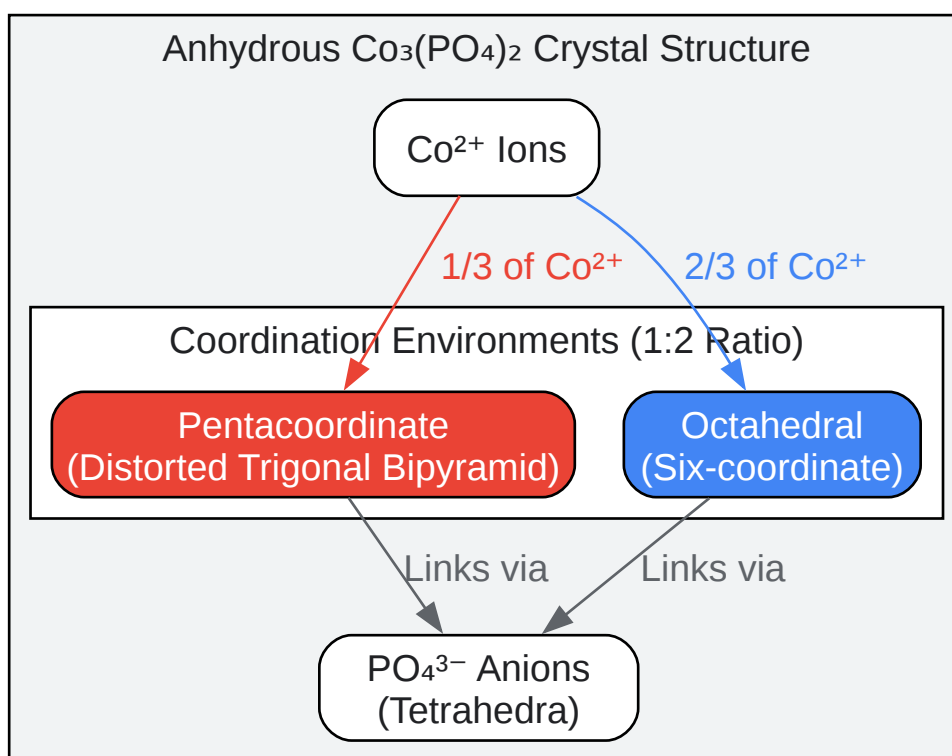
Crystal Structure

According to X-ray crystallography, anhydrous **cobalt(II) phosphate** possesses a monoclinic crystal structure and belongs to the P2₁/c space group.[12][13] The structure is characterized by discrete phosphate anions (PO₄³⁻) that bridge the cobalt(II) centers.[2][3]

A notable feature of the Co₃(PO₄)₂ structure is the presence of two distinct coordination environments for the Co²⁺ ions, which exist in a 1:2 ratio.[2][3][6]

- Pentacoordinate Cobalt: One-third of the cobalt ions are bonded to five oxygen atoms, forming distorted trigonal bipyramids (CoO_5).^{[12][13]}
- Octahedral Cobalt: Two-thirds of the cobalt ions are bonded to six oxygen atoms, forming octahedra (CoO_6).^{[12][13]}

These polyhedra share corners and edges with each other and with the linking PO_4 tetrahedra, creating a complex three-dimensional framework.^{[12][13]} The Co-O bond distances range from 1.97 to 2.25 Å in the trigonal bipyramids and 2.06 to 2.17 Å in the octahedra.^{[12][13]}



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Fig. 2: Cobalt Ion Coordination in Anhydrous $\text{Co}_3(\text{PO}_4)_2$.

The crystal structure of the hydrated forms, such as $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$, incorporates water molecules into the lattice, which participate in an extensive hydrogen-bonding network.

Experimental Protocols: Synthesis

The synthesis of **cobalt(II) phosphate** is typically achieved through precipitation from aqueous solutions, followed by thermal treatment if the anhydrous form is desired.

Protocol 1: Synthesis of **Cobalt(II) Phosphate** Tetrahydrate via Precipitation

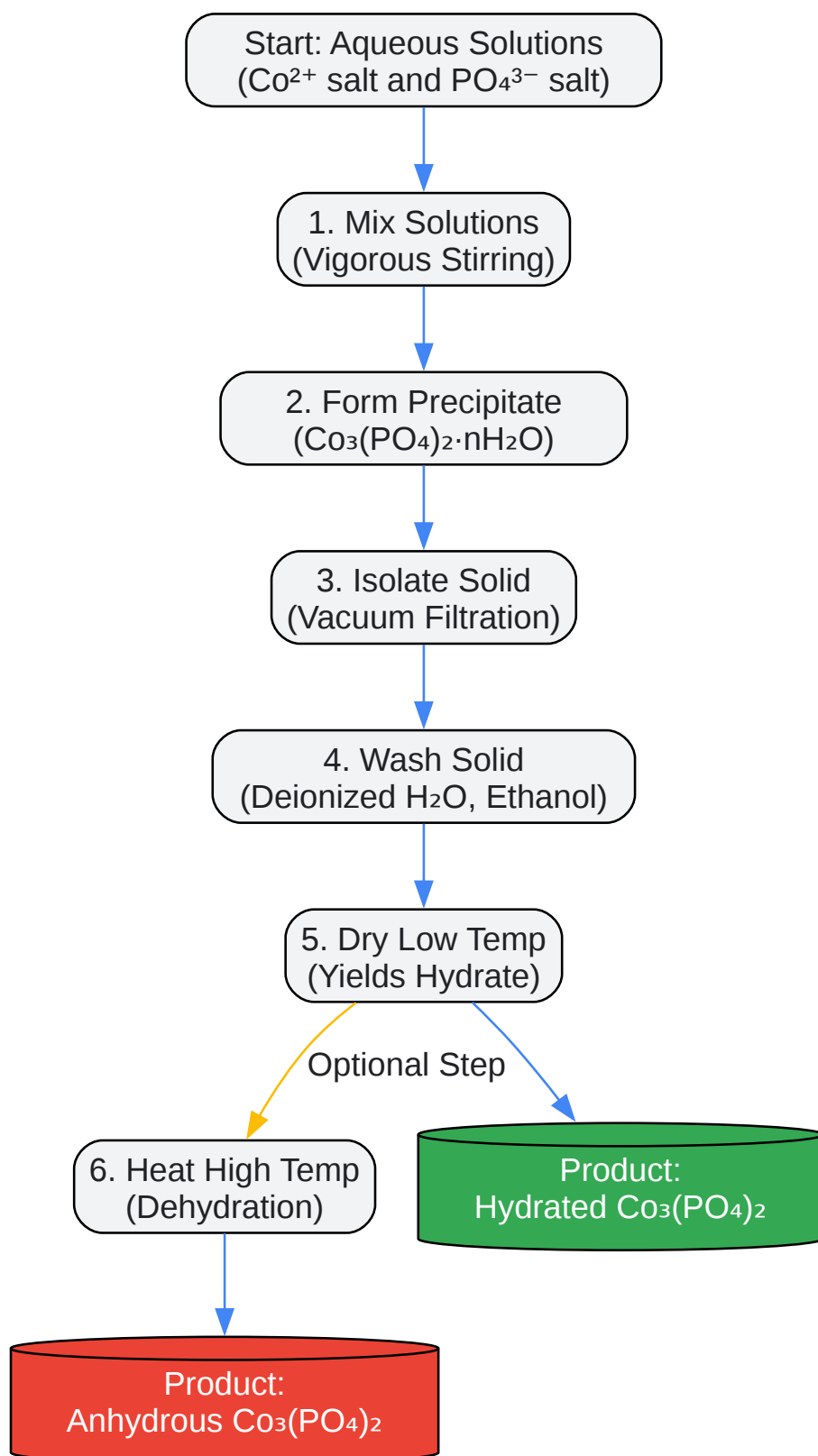
This protocol describes the synthesis of $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$ by mixing aqueous solutions of a soluble cobalt(II) salt and a soluble phosphate salt.[\[2\]](#)[\[3\]](#)

- Materials:
 - Cobalt(II) chloride (CoCl_2) or Cobalt(II) nitrate ($\text{Co}(\text{NO}_3)_2$)
 - Trisodium phosphate (Na_3PO_4) or Potassium hydrogen phosphate (K_2HPO_4)[\[6\]](#)
 - Deionized water
 - Filtration apparatus (e.g., Büchner funnel)
 - Drying oven
- Methodology:
 - Prepare Solutions: Prepare separate aqueous solutions of the cobalt(II) salt and the phosphate salt. The precise concentration can be varied to control particle size.
 - Precipitation: Slowly add the phosphate solution to the vigorously stirred cobalt(II) salt solution at room temperature. A violet precipitate of $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$ will form immediately.
 - Aging: Continue stirring the mixture for a period (e.g., 1-2 hours) to allow for particle growth and uniform precipitation.
 - Isolation: Collect the solid precipitate by vacuum filtration.
 - Washing: Wash the collected solid several times with deionized water to remove soluble by-products (e.g., NaCl), followed by a final wash with ethanol to aid in drying.
 - Drying: Dry the resulting violet powder in a low-temperature oven (e.g., 60-80 °C) to obtain pure $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$.

Protocol 2: Preparation of Anhydrous **Cobalt(II) Phosphate**

The anhydrous form is obtained by the thermal dehydration of the hydrated precursor.[\[2\]](#)[\[3\]](#)[\[6\]](#)

- Materials:
 - **Cobalt(II) phosphate** hydrate (e.g., $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$ from Protocol 1)
 - Crucible
 - High-temperature furnace
- Methodology:
 - Placement: Place the dried **cobalt(II) phosphate** hydrate powder into a ceramic crucible.
 - Heating: Heat the crucible in a furnace. The conversion to the anhydrous form occurs upon heating.[\[2\]](#)[\[6\]](#) A temperature of several hundred degrees is typically required to ensure all water of hydration is removed.
 - Cooling: After heating for a sufficient duration, allow the crucible to cool to room temperature in a desiccator to prevent rehydration.
 - Result: The final product is anhydrous $\text{Co}_3(\text{PO}_4)_2$.



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Fig. 3: Experimental Workflow for **Cobalt(II) Phosphate** Synthesis.

Applications in Research and Development

Cobalt(II) phosphate is not merely a pigment; its unique properties make it a subject of interest in several advanced fields.

- **Catalysis:** Thin films of cobalt phosphate have been identified as efficient and stable water oxidation catalysts, a critical process for artificial photosynthesis and hydrogen fuel production.[2][3] Nanoparticles have also been synthesized for electrocatalytic water oxidation.[14]
- **Materials Science:** The compound is studied for its potential use in battery technology, particularly in enhancing the performance of lithium-ion batteries.[7] Its thermal stability makes it useful as a component in ceramics and glass.[7][15]
- **Biological and Biomedical Applications:** Research has indicated that cobalt phosphate nanoparticles possess significant anti-acanthamoebic activity against *Acanthamoeba castellanii*, a pathogen that can cause severe eye infections.[2] Furthermore, studies have explored its cytotoxic effects against cancer cell lines, such as HeLa cells, with cytotoxicity varying based on particle size.[2] It is also used as a micronutrient source in fertilizers to support plant growth.[7]

Conclusion

Cobalt(II) phosphate, with the formula $\text{Co}_3(\text{PO}_4)_2$, is a well-characterized inorganic compound with a complex crystal structure featuring both five- and six-coordinate cobalt ions.[2][12] Its synthesis is straightforward via aqueous precipitation, and its hydrated and anhydrous forms are readily interconvertible.[3] While traditionally used as a pigment, its modern applications in catalysis, energy storage, and biomedicine make it a material of ongoing interest for scientists and researchers.[2][3][7] The tunable properties of its nanostructures suggest a promising future for this compound in advanced technological and therapeutic development.

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